

Interpreting the 2-Chloro-3-pyridinol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-3-pyridinol

Cat. No.: B146414

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Technical Support Center: 2-Chloro-3-pyridinol

This guide provides essential safety information, handling procedures, and troubleshooting advice for researchers and professionals working with **2-Chloro-3-pyridinol**.

Material Data Summary

The following tables summarize the key quantitative and qualitative data for **2-Chloro-3-pyridinol**, compiled from material safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₄ ClNO	[1][2]
Molecular Weight	129.54 g/mol	[1][3]
Appearance	Beige solid	[4]
Melting Point	168 - 172 °C (334.4 - 341.6 °F)	
Solubility	Soluble in water	
CAS Number	6636-78-8	

Table 2: GHS Hazard and Safety Information

Category	Information	Source
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Hazard Classifications	Skin Irritation (Category 2) Eye Irritation (Category 2) Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	
Recommended PPE	Protective gloves, Eyeshields, Dust mask type N95 (US)	
Incompatible Materials	Strong oxidizing agents, Strong acids	

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-3-pyridinol**? A1: The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure.

Q2: How should I properly store **2-Chloro-3-pyridinol** in the lab? A2: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area. Keep it away from incompatible materials such as strong oxidizing agents and strong acids.

Q3: What are the hazardous decomposition products of **2-Chloro-3-pyridinol**? A3: Hazardous decomposition products can include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas. These may be released under fire conditions.

Q4: Are there any established occupational exposure limits for this chemical? A4: According to the safety data sheets, this product does not have any established occupational exposure limits by region-specific regulatory bodies. However, it is always best practice to minimize exposure.

Q5: What is the recommended method for disposing of **2-Chloro-3-pyridinol** waste? A5: Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not mix with other waste, and handle uncleaned containers as you would the product itself.

Troubleshooting Guide for Experiments

This section addresses specific issues that may arise during the handling and use of **2-Chloro-3-pyridinol** in a laboratory setting.

Issue 1: Accidental Skin or Eye Contact Occurs

- Question: What is the immediate first aid protocol if **2-Chloro-3-pyridinol** comes into contact with my skin or eyes?
- Answer:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water while removing any contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
 - Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, making sure to flush under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and get medical attention.

Issue 2: Inhalation of Dust Particles

- Question: I think I may have inhaled some of the powder during weighing. What should I do?
- Answer: Move immediately to an area with fresh air. If you are not breathing, have a trained person administer artificial respiration. If you feel unwell or experience respiratory irritation, seek medical attention. Always handle this compound in a well-ventilated area or under a chemical fume hood to prevent inhalation.

Issue 3: Managing a Small Spill

- Question: How should I clean up a small spill of **2-Chloro-3-pyridinol** powder in the lab?

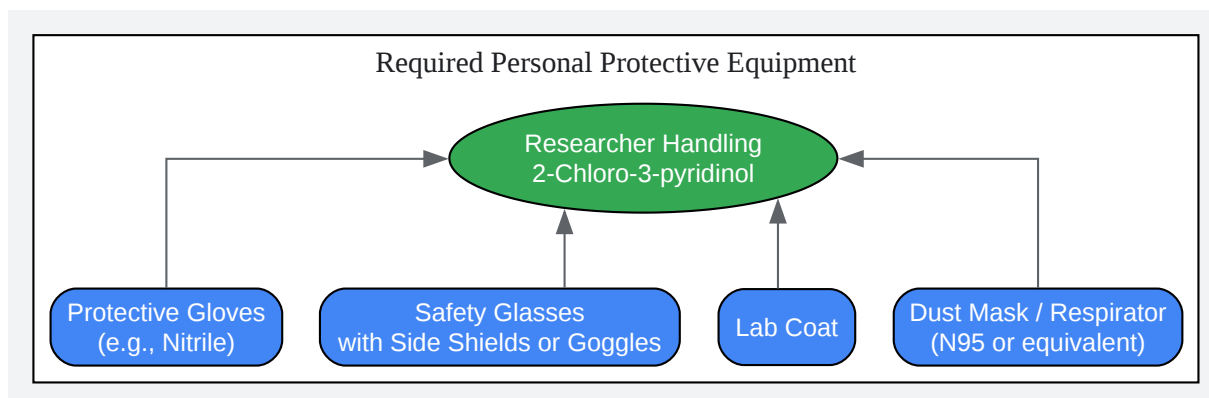
- Answer: First, ensure you are wearing the appropriate PPE, including gloves, eye protection, and a respirator. Avoid generating dust. Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal. Prevent the powder from entering drains. Ensure the area is well-ventilated during cleanup.

Issue 4: Compound Appears Discolored or Degraded

- Question: The **2-Chloro-3-pyridinol** in my container is not a uniform beige color. Can I still use it?
- Answer: While the typical appearance is a beige solid, variations in color could indicate impurities or degradation. The compound is stable under normal storage conditions. However, if you suspect degradation due to improper storage (e.g., exposure to moisture or incompatible materials), it is best to use a fresh supply to ensure the integrity of your experiment.

Visual Guides and Workflows

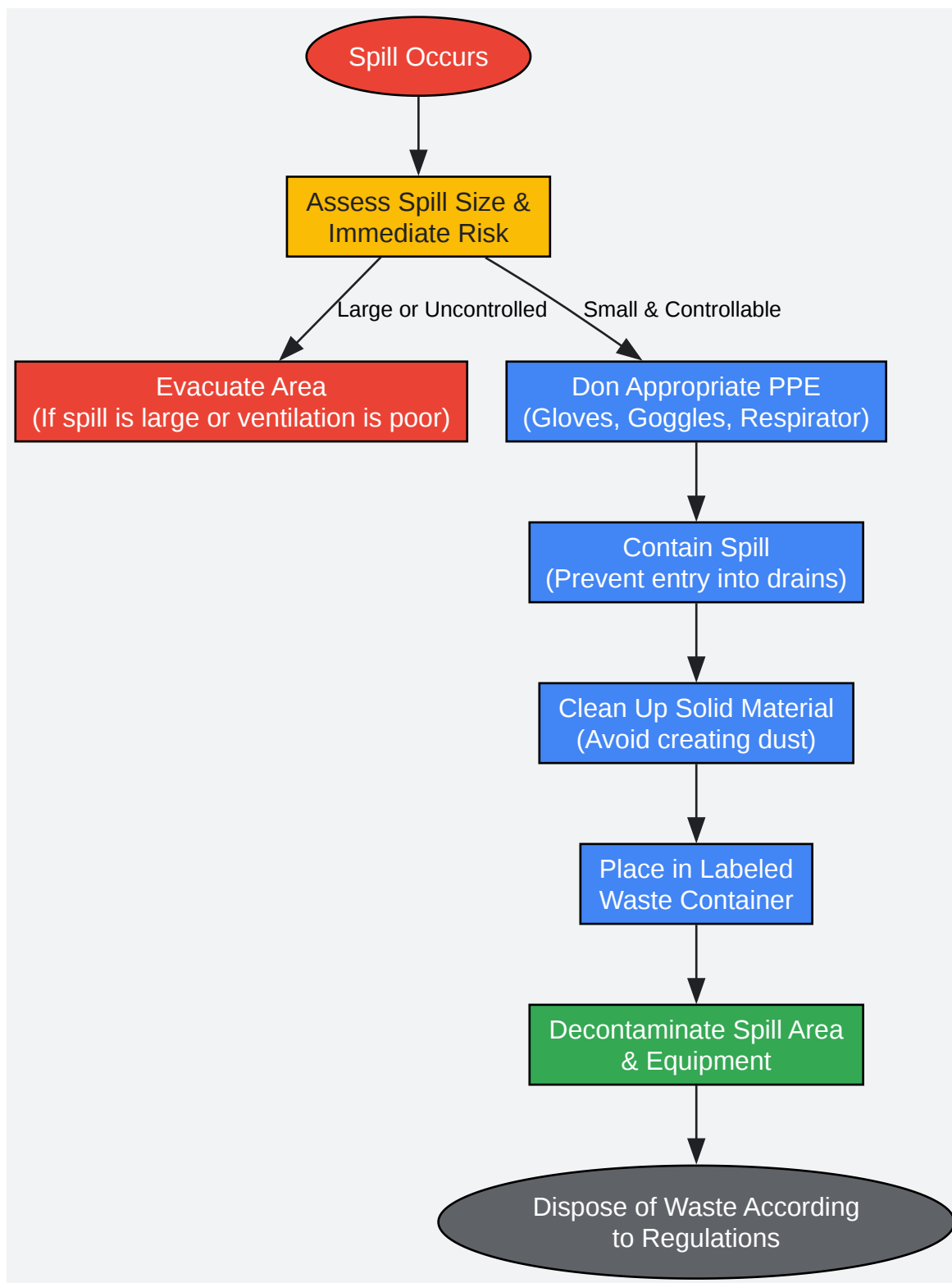
Personal Protective Equipment (PPE) for Handling **2-Chloro-3-pyridinol**



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Caption: Required PPE for safe handling of **2-Chloro-3-pyridinol**.

Workflow for Managing a **2-Chloro-3-pyridinol** Spill



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Caption: Step-by-step workflow for cleaning up a chemical spill.

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